

Application Notes & Protocols: Biochemical Assays for PROTAC Ternary Complex Formation

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Introduction: The Central Role of the Ternary Complex in Targeted Protein Degradation

Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, offering the ability to eliminate disease-causing proteins rather than merely inhibiting them.^[1] These heterobifunctional molecules act as molecular bridges, recruiting a specific E3 ubiquitin ligase to a protein of interest (POI).^{[2][3]} This induced proximity facilitates the formation of a critical intermediate: the [POI]-[PROTAC]-[E3 Ligase] ternary complex.^{[4][5]} The formation of this complex is the foundational step in the catalytic cycle of targeted protein degradation (TPD), initiating the transfer of ubiquitin to the POI, which marks it for destruction by the 26S proteasome.^{[1][5]}

The efficiency, selectivity, and ultimate success of a PROTAC are intrinsically linked to the properties of this ternary complex.^[6] Factors such as the stability, formation and dissociation kinetics, and the specific conformation of the complex directly influence the rate and extent of protein degradation.^{[6][7][8]} Therefore, robust and quantitative characterization of ternary complex formation is not just a validation step; it is a cornerstone of rational PROTAC design and optimization.^{[2][9]}

This guide provides an in-depth overview of the key biochemical and biophysical assays used to interrogate ternary complex formation. It is designed for researchers, scientists, and drug development professionals, offering not only step-by-step protocols but also the underlying principles and field-proven insights required to generate high-quality, actionable data.

Chapter 1: Foundational Concepts in Ternary Complex Dynamics

Before delving into specific assay protocols, it is crucial to understand the key principles governing the formation and behavior of the ternary complex.

Cooperativity: The Synergy of Binding

Cooperativity (α) is a measure of how the binding of one protein partner to the PROTAC influences the binding of the second protein partner.^[10] It is a critical parameter that quantifies the stability of the ternary complex relative to the individual binary complexes.^{[7][11]}

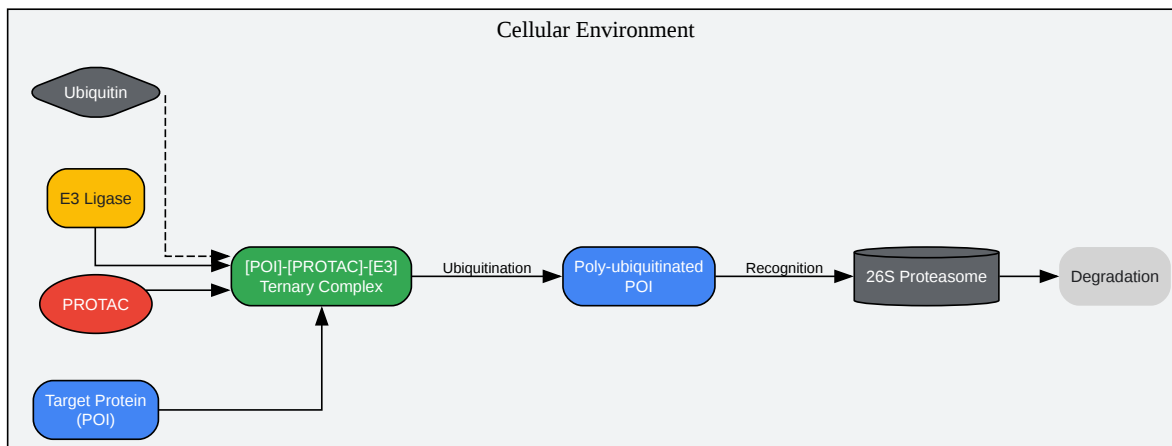
- **Positive Cooperativity ($\alpha > 1$):** The formation of the [PROTAC]-[E3 Ligase] binary complex enhances the affinity for the POI, or vice-versa. This is often desirable as it indicates a thermodynamically favorable and stable ternary complex.
- **Negative Cooperativity ($\alpha < 1$):** The binding of the first protein partner reduces the affinity for the second. This suggests steric hindrance or unfavorable interactions within the ternary complex.
- **No Cooperativity ($\alpha = 1$):** The binding events are independent of each other.

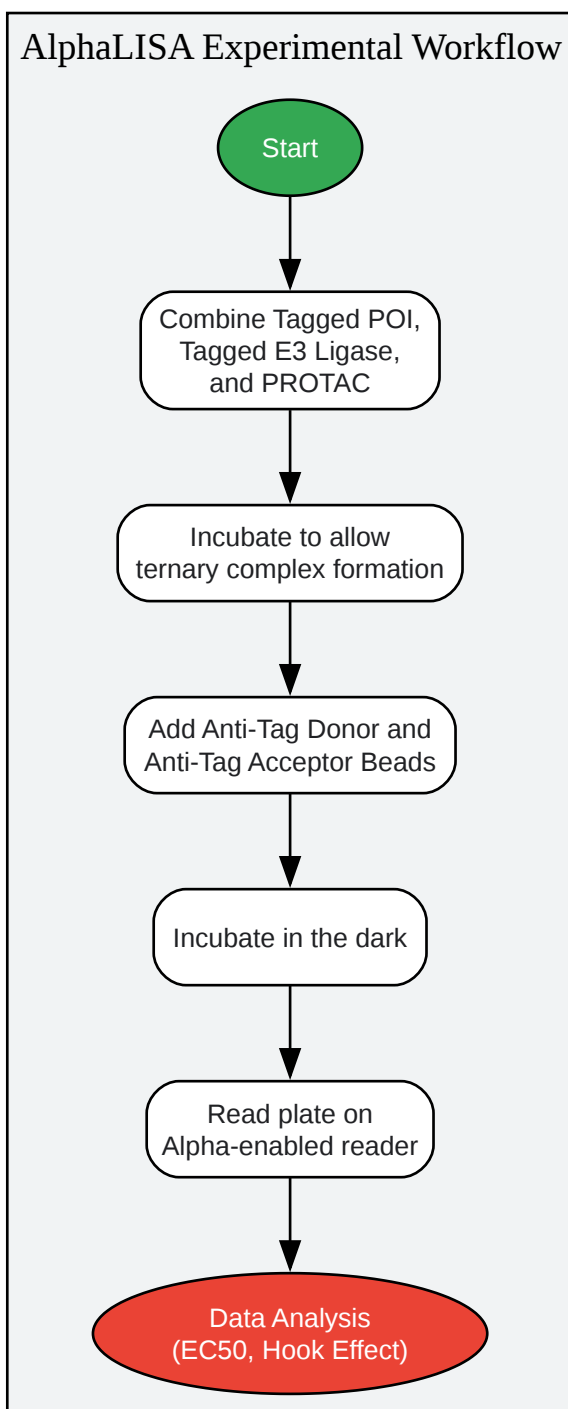
Understanding cooperativity is essential for optimizing linker length and composition, as these elements heavily influence the protein-protein and protein-linker interactions within the final complex.^{[12][13]}

The "Hook Effect": A Pitfall of Bivalency

A phenomenon frequently observed in PROTAC assays is the "hook effect," where the signal from a proximity-based assay first increases with PROTAC concentration, reaches a maximum, and then decreases at higher concentrations.^{[12][14]} This bell-shaped curve arises because excess PROTAC saturates both the POI and the E3 ligase independently, forming an

overabundance of binary complexes ([POI]-[PROTAC] and [PROTAC]-[E3 Ligase]).^[14] These binary complexes are non-productive and compete against the formation of the productive ternary complex, leading to a decrease in the measured signal.^[15] Identifying the optimal concentration at the peak of this curve is critical for assay development and for accurately comparing the efficacy of different PROTACs.^[14]^[16]





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Caption: AlphaLISA Workflow for Ternary Complex Detection.

Protocol: AlphaLISA Ternary Complex Assay

- Reagent Preparation:
 - Prepare assay buffer (a buffer optimized for protein-protein interactions is recommended).
[16] * Dilute tagged POI (e.g., GST-BRD4) and tagged E3 ligase complex (e.g., His-FLAG-CRBN/DDB1) to desired concentrations in assay buffer.
 - Perform a serial dilution of the PROTAC molecule. Include controls such as DMSO (vehicle), a non-binding competitor for the POI, and a non-binding competitor for the E3 ligase. [14]
- 2. Assay Plate Setup (384-well format):
 - Add 2.5 μ L of the PROTAC serial dilution to the appropriate wells.
 - Add 2.5 μ L of the POI solution to all wells.
 - Add 2.5 μ L of the E3 ligase solution to all wells.
 - Seal the plate, centrifuge briefly, and incubate for 60-90 minutes at room temperature to allow for complex formation.
- Detection:
 - Prepare a mix of AlphaLISA Anti-Tag Donor beads (e.g., Anti-GST) and Anti-Tag Acceptor beads (e.g., Anti-FLAG) in assay buffer. Protect from light.
 - Add 7.5 μ L of the bead mixture to all wells.
 - Seal the plate with an aluminum seal, centrifuge briefly, and incubate for 60 minutes at room temperature in the dark.
- Data Acquisition:
 - Read the plate on an Alpha-compatible plate reader (e.g., EnVision®).
- Data Analysis:
 - Plot the AlphaLISA signal against the log of the PROTAC concentration.

- Fit the data to a bell-shaped curve model to determine the EC50 for complex formation and the concentration at which the hook effect begins.

Chapter 4: Label-Free Biophysical Assays: SPR and ITC

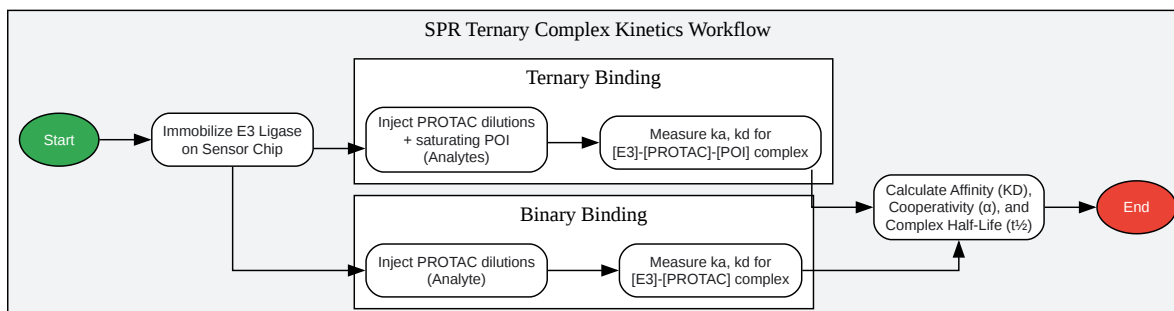
Label-free methods provide orthogonal validation and deeper mechanistic insights, measuring intrinsic molecular interactions without the potential interference of tags or labels.

Surface Plasmon Resonance (SPR)

Principle: SPR is a real-time, label-free technique that measures changes in refractive index on a sensor chip surface as molecules associate and dissociate. [17][18] For PROTACs, a common setup involves immobilizing one of the proteins (typically the E3 ligase) on the chip and then flowing solutions containing the PROTAC and the POI over the surface. [7][18]

Causality Behind Experimental Choices:

- Immobilization Strategy: The E3 ligase is often chosen for immobilization because a single prepared chip surface can then be used to test multiple PROTACs against various target proteins. [7] This is a more efficient strategy.
- Kinetic Titration: To measure ternary complex kinetics, a solution containing a fixed, near-saturating concentration of the POI and a titration of the PROTAC is flowed over the ligase-coated surface. [7] By comparing the binding kinetics in the presence and absence of the POI, the ternary complex dissociation rate (k_d) and the cooperativity (α) can be precisely calculated. [7][11] This provides invaluable data on complex stability.



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Caption: SPR Workflow for Ternary Complex Kinetics.

Protocol: SPR Kinetic Analysis of Ternary Complex Formation

- Chip Preparation and Immobilization:
 - Equilibrate an appropriate sensor chip (e.g., CM5) with running buffer (e.g., HBS-EP+).
 - Activate the surface using a standard EDC/NHS protocol. [18] * Immobilize the E3 ligase (e.g., VHL complex) to the desired density on a flow cell. Deactivate remaining active groups with ethanolamine. Use a separate flow cell as a reference (activated and deactivated without protein).
- Binary Interaction Analysis ([E3]-[PROTAC]):
 - Prepare a serial dilution of the PROTAC in running buffer.
 - Inject the PROTAC concentrations over the E3 ligase and reference flow cells, from lowest to highest concentration.

- Perform a regeneration step between injections if necessary.
- Fit the resulting sensorgrams to a 1:1 binding model to determine the binary affinity (KD) and kinetic rates (ka, kd).
- Ternary Interaction Analysis ([E3]-[PROTAC]-[POI]):
 - Determine the binary KD of the [PROTAC]-[POI] interaction in a separate experiment.
 - Prepare a new set of analyte solutions: use the same PROTAC serial dilution as in step 2, but now include a constant, near-saturating concentration of the POI (typically >10x the [PROTAC]-[POI] KD) in each solution.
 - Inject the ternary mixtures over the same E3 ligase chip.
 - Fit the resulting sensorgrams to a 1:1 binding model to determine the apparent kinetic rates for the ternary complex.
- Data Analysis:
 - Subtract the reference cell data from the active cell data for all injections.
 - Calculate the cooperativity factor: $\alpha = (\text{KD of binary [E3]-[PROTAC]}) / (\text{KD of ternary [E3]-[PROTAC]-[POI]})$.
 - Calculate the dissociative half-life of the ternary complex: $t_{1/2} = \ln(2) / k_d$. This is a key measure of complex stability. [7]

Isothermal Titration Calorimetry (ITC)

Principle: ITC is the gold standard for measuring the thermodynamics of binding. [2][19] It directly measures the heat released (exothermic) or absorbed (endothermic) when one molecule is titrated into another. [20] By measuring this heat change, ITC can determine the binding affinity (KD), stoichiometry (n), and the changes in enthalpy (ΔH) and entropy (ΔS) in a single, label-free experiment. [2][21] Causality Behind Experimental Choices:

- Experimental Design: To dissect the thermodynamics of a three-component system, multiple experiments are required. A common approach is to titrate the PROTAC into the POI to get

the first binary interaction, and then titrate the PROTAC into a solution already containing the E3 ligase to measure the other binary interaction. Finally, one can titrate the POI into a solution containing a pre-formed [PROTAC]-[E3 Ligase] complex to directly measure the ternary interaction.

- **Data Interpretation:** The thermodynamic signature (ΔH and ΔS) provides deep insight into the forces driving complex formation. [22] For example, a large negative ΔH suggests strong hydrogen bonding, while a positive ΔS indicates that the interaction is driven by the hydrophobic effect. This information is invaluable for the rational, structure-guided design of PROTACs.

Protocol: ITC Measurement of Ternary Complex Thermodynamics

- **Sample Preparation:**
 - Prepare highly pure, concentrated protein stocks (POI and E3 ligase) and a concentrated PROTAC stock.
 - Dialyze all proteins extensively against the same buffer to minimize buffer mismatch effects, which can create large heat artifacts. Degas all solutions immediately before use.
- **Binary Titration 1 ([POI] + PROTAC):**
 - Fill the ITC sample cell with the POI solution (e.g., 20 μM).
 - Load the injection syringe with the PROTAC solution (e.g., 200 μM).
 - Perform the titration experiment, injecting small aliquots of the PROTAC into the POI solution and measuring the resulting heat change after each injection.
- **Binary Titration 2 ([E3] + PROTAC):**
 - Repeat the process from step 2, but with the E3 ligase in the cell.
- **Ternary Titration ([E3+PROTAC] + POI):**
 - Fill the ITC sample cell with a solution containing the E3 ligase and the PROTAC at a concentration that ensures most of the ligase is in the binary complex form.

- Load the injection syringe with the POI solution.
- Perform the titration experiment.
- Data Analysis:
 - Integrate the heat signal for each injection peak.
 - Plot the heat change per mole of injectant against the molar ratio of the components.
 - Fit the resulting isotherm to an appropriate binding model (e.g., one-site binding) to extract K_D , n , ΔH , and ΔS for each interaction.
 - Use the data from all three experiments to calculate the thermodynamic cooperativity.

Conclusion

The formation of the ternary complex is the linchpin of PROTAC-mediated protein degradation. A multi-faceted approach to characterizing this complex is essential for a successful TPD program. High-throughput proximity assays like AlphaLISA and TR-FRET are invaluable for initial screening and structure-activity relationship (SAR) studies. These should be complemented by more detailed, label-free biophysical methods like SPR and ITC, which provide the crucial kinetic and thermodynamic data needed to understand the molecular driving forces behind a PROTAC's efficacy. By carefully selecting the appropriate assays and understanding the causality behind each experimental step, researchers can generate high-quality, self-validating data to guide the rational design of the next generation of potent and selective protein degraders.

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